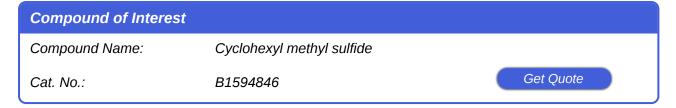


Physical properties of Cyclohexyl methyl sulfide (melting point, boiling point)

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An In-depth Technical Guide to the Physical Properties of Cyclohexyl Methyl Sulfide

This technical guide provides a comprehensive overview of the key physical properties of **Cyclohexyl methyl sulfide** (CAS 7133-37-1), with a specific focus on its melting and boiling points. The information is tailored for researchers, scientists, and professionals in drug development who may utilize this organosulfur compound in synthesis and other applications.

Compound Overview

Cyclohexyl methyl sulfide, also known as (methylthio)cyclohexane, is an organosulfur compound with the molecular formula $C_7H_{14}S.[1][2][3]$ It consists of a cyclohexyl group bonded to a methyl group through a sulfur atom.[1] This structure gives it distinct physical and chemical properties relevant to its use as a pharmaceutical intermediate and in organic synthesis.[1][3]

Physical Properties

The primary physical constants for **Cyclohexyl methyl sulfide** are summarized below. These values are critical for predicting the compound's behavior under various experimental conditions, designing purification protocols, and ensuring safe handling and storage.



Physical Property	Value	Notes
Melting Point	-80 °C	The compound is a liquid at standard ambient conditions. [1][2]
Boiling Point	89-90 °C	Measured at a reduced pressure of 35 mmHg.[1][2][3] [4][5]
~174.9 °C	Calculated for standard atmospheric pressure (760 mmHg) using Joback group contribution methods.[1]	
183.19 °C	Estimated for standard atmospheric pressure (760 mmHg).[6]	
Molecular Weight	130.25 g/mol	[1][3]
Density	0.938 - 0.944 g/cm ³	[2][3]
Refractive Index	~1.494	[2][3][4][5]
Flash Point	61 °C (142 °F)	[2][3][5]

Experimental Protocols

While specific experimental reports for determining the physical properties of **Cyclohexyl methyl sulfide** are not detailed in the provided literature, the following sections describe standard and widely accepted methodologies for measuring the melting and boiling points of organic compounds.

Melting Point Determination

The reported melting point of -80 °C indicates that specialized low-temperature apparatus would be required. However, the general principle remains the same as for solids at ambient temperature. The capillary method is a common technique.[1]





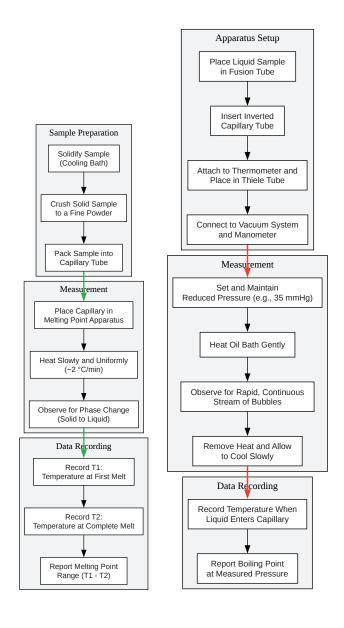


Principle: A small, finely powdered sample of a solid is heated slowly at a controlled rate.[5][7] The temperature at which the solid begins to liquefy and the temperature at which it becomes completely liquid are recorded as the melting point range.[1][5] For a pure compound, this range is typically narrow (0.5-1.0 °C).[1]

Methodology:

- Sample Preparation: A small amount of the solidified compound is finely crushed.
- Capillary Loading: A capillary tube, sealed at one end, is tapped into the powdered sample to pack a small amount (1-2 mm in height) into the bottom.[5][7]
- Apparatus Setup: The capillary tube is placed in a heating block or an oil bath apparatus (such as a Thiele tube) alongside a calibrated thermometer.[1] For sub-ambient temperatures, a cooling bath would be used instead.
- Heating and Observation: The apparatus is heated (or cooled) slowly, typically at a rate of about 2 °C per minute, to ensure thermal equilibrium.[1]
- Data Recording: The temperature is recorded at the first sign of melting (T₁) and when the last solid crystal disappears (T₂). The melting point is reported as the range T₁–T₂.





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- To cite this document: BenchChem. [Physical properties of Cyclohexyl methyl sulfide (melting point, boiling point)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1594846#physical-properties-of-cyclohexyl-methyl-sulfide-melting-point-boiling-point]

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